

Essential Safety and Logistics for Handling 4-Chloro-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Chloro-3-nitrobenzoic acid

Cat. No.: B146349

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **4-Chloro-3-nitrobenzoic acid** is paramount. This guide provides immediate, procedural information for the safe operational use and disposal of this compound.

Chemical Identifier and Properties:

Property	Value
Chemical Name	4-Chloro-3-nitrobenzoic acid
CAS Number	96-99-1[1][2]
Molecular Formula	C7H4ClNO4[2]
Molecular Weight	201.56 g/mol [1][2]
Appearance	Light yellow powder/solid[3]
Melting Point	180-183 °C[2]
Boiling Point	371.6±27.0 °C at 760 mmHg[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following equipment should be worn at all times when handling **4-Chloro-3-nitrobenzoic acid**.

Core PPE Requirements:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves. Double gloving is recommended.	Protects against skin irritation and absorption.[4][5]
Eye and Face Protection	Chemical safety goggles and a face shield.	Prevents eye irritation from dust particles.[4][6][7]
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator if exposure limits are exceeded or irritation is experienced.	Protects against inhalation of the powdered chemical, which can cause respiratory irritation. [1][2][3][6]
Body Protection	A flame-resistant lab coat or chemical-resistant coveralls.[4][6]	Provides a barrier against skin contact with the chemical.
Footwear	Closed-toe shoes, preferably chemical-resistant boots with steel toes.	Protects feet from spills and falling objects.[8]

Operational Plan for Handling

Adherence to a strict operational protocol is essential for the safe handling of **4-Chloro-3-nitrobenzoic acid** from receipt to use.

Step-by-Step Handling Protocol:

- Receiving and Inspection:
 - Upon receipt, inspect the container for any damage or leaks.
 - Ensure the container is properly labeled with the chemical name and hazard warnings.
 - Wear appropriate PPE during inspection.
- Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like oxidizing agents.[6]
- Keep the container tightly closed to prevent dust formation and moisture absorption.[1][6][9]
- Store in the original packing under normal indoor conditions.[9]
- Dispensing and Use:
 - All handling of **4-Chloro-3-nitrobenzoic acid** should be conducted in a designated area, such as a chemical fume hood, to control dust and vapors.[2]
 - Avoid generating dust during handling.[6]
 - Use dedicated, clean spatulas and weighing boats for dispensing.
 - Do not eat, drink, or smoke in the handling area.[1][3]
 - Wash hands thoroughly after handling.[1][2][6]
- Emergency Procedures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[1][6]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1][4][6]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2][6]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][4][6]

Disposal Plan

Proper disposal of **4-Chloro-3-nitrobenzoic acid** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste:
 - Collect waste **4-Chloro-3-nitrobenzoic acid** and any contaminated solids (e.g., weighing paper, paper towels) in a designated, labeled, and sealed container for halogenated organic waste.[\[4\]](#)
 - Do not mix with non-halogenated waste.[\[4\]](#)
- Contaminated PPE:
 - Dispose of used gloves, disposable lab coats, and other contaminated PPE in a sealed plastic bag or container designated for solid hazardous waste.[\[4\]](#)
- Solutions:
 - Aqueous or solvent solutions containing **4-Chloro-3-nitrobenzoic acid** should be collected in a labeled, sealed, and compatible solvent waste container.[\[4\]](#)

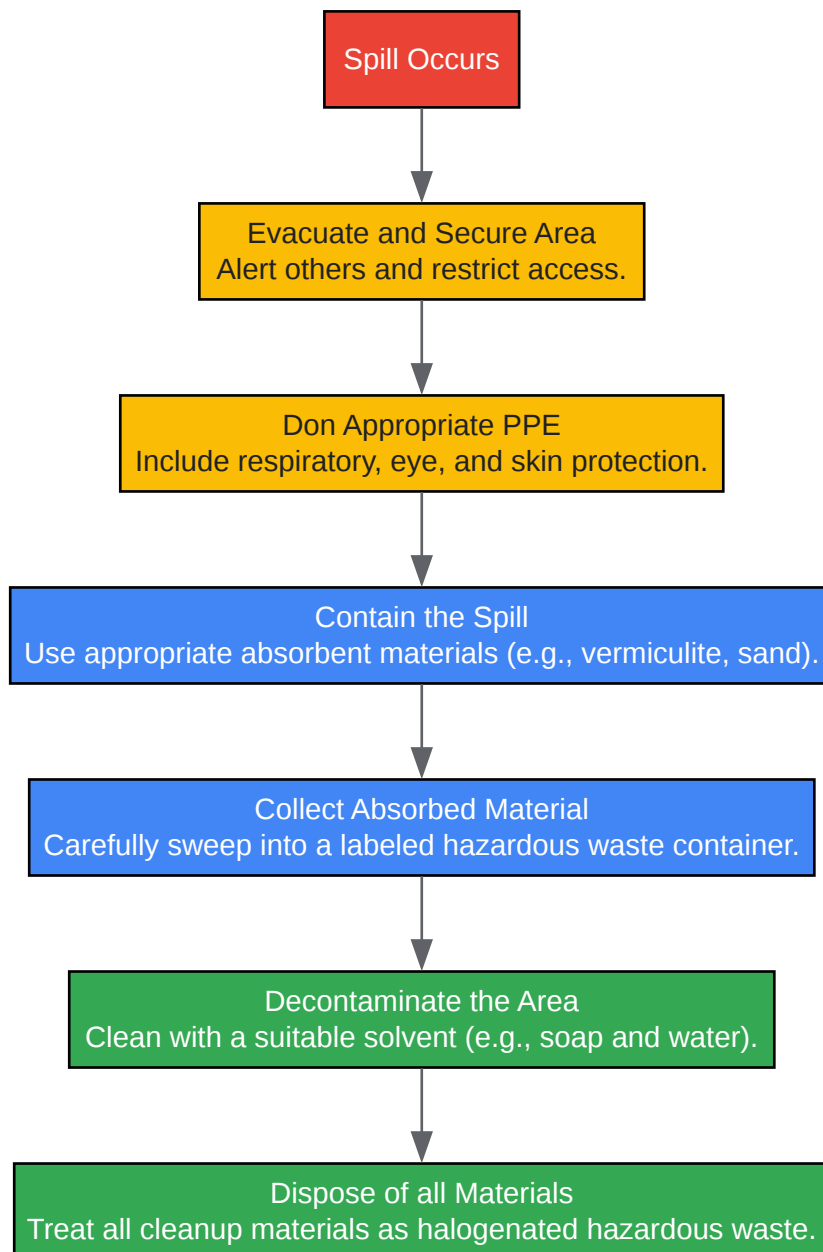
Disposal Procedure:

- All waste must be handled by a licensed hazardous waste disposal contractor.
- Ensure all waste containers are clearly labeled with the full chemical name and associated hazards.[\[4\]](#)
- Follow all federal, state, and local regulations for the disposal of hazardous waste.[\[4\]](#) In the United States, this is governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[4\]](#)

Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a spill of **4-Chloro-3-nitrobenzoic acid**.

Workflow for 4-Chloro-3-nitrobenzoic Acid Spill



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Caption: Workflow for handling a chemical spill.

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